

Personal protective equipment for handling Volvalerenal E

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Volvalerenal E

Cat. No.: B14033956

[Get Quote](#)

Essential Safety and Handling Guide for Valerenal

Disclaimer: Information for a compound specifically named "**Volvalerenal E**" could not be found. The following guidance is provided for Valerenal, a closely related and likely intended compound, based on available safety data sheets and scientific literature.

This guide furnishes crucial safety protocols and logistical information for the handling and disposal of Valerenal, a natural sesquiterpenoid found in the roots of *Valeriana officinalis* (valerian).[1] It is intended for researchers, scientists, and professionals in drug development. Adherence to these procedures is paramount for ensuring laboratory safety and procedural integrity.

Hazard Identification and Classification

Valerenal is a component of Valerian Root Essential Oil, which is classified as a combustible liquid that can cause skin and eye irritation, and may cause an allergic skin reaction.[2] It is also considered toxic to aquatic life with long-lasting effects.[2]

Hazard Classification	Category	Hazard Statement
Flammable liquids	Category 4	H227: Combustible liquid[2]
Aspiration toxicity	Category 1	H304: May be fatal if swallowed and enters airways[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction[2][3]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation[2][3]
Hazardous to the aquatic environment - Acute	Category 2	H401: Toxic to aquatic life[2]
Hazardous to the aquatic environment, Chronic	Category 2	H411: Toxic to aquatic life with long-lasting effects[2]

Personal Protective Equipment (PPE)

To mitigate exposure risks, the following personal protective equipment is mandatory when handling Valerenal.

PPE Category	Item	Specification
Eye Protection	Safety glasses with side shields or goggles	Must comply with EN166 or equivalent.
Hand Protection	Chemical-resistant gloves	Nitrile rubber, butyl rubber, or Viton®. Inspect gloves prior to use.
Skin and Body Protection	Laboratory coat	Long-sleeved, flame-retardant.
Respiratory Protection	Not required under normal use with adequate ventilation	Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges if ventilation is inadequate.

Handling and Storage

Proper handling and storage are critical to maintaining the stability of Valerenal and ensuring a safe laboratory environment.

Aspect	Procedure
Handling	Handle in a well-ventilated place.[4] Avoid contact with skin, eyes, and clothing.[5] Avoid breathing vapors or mist.[3] Keep away from heat, sparks, and open flames.[2][3] Use non-sparking tools and explosion-proof equipment. [2][3]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.[4] Recommended storage temperature is below -18°C.[1] Keep away from oxidizing agents.

First-Aid Measures

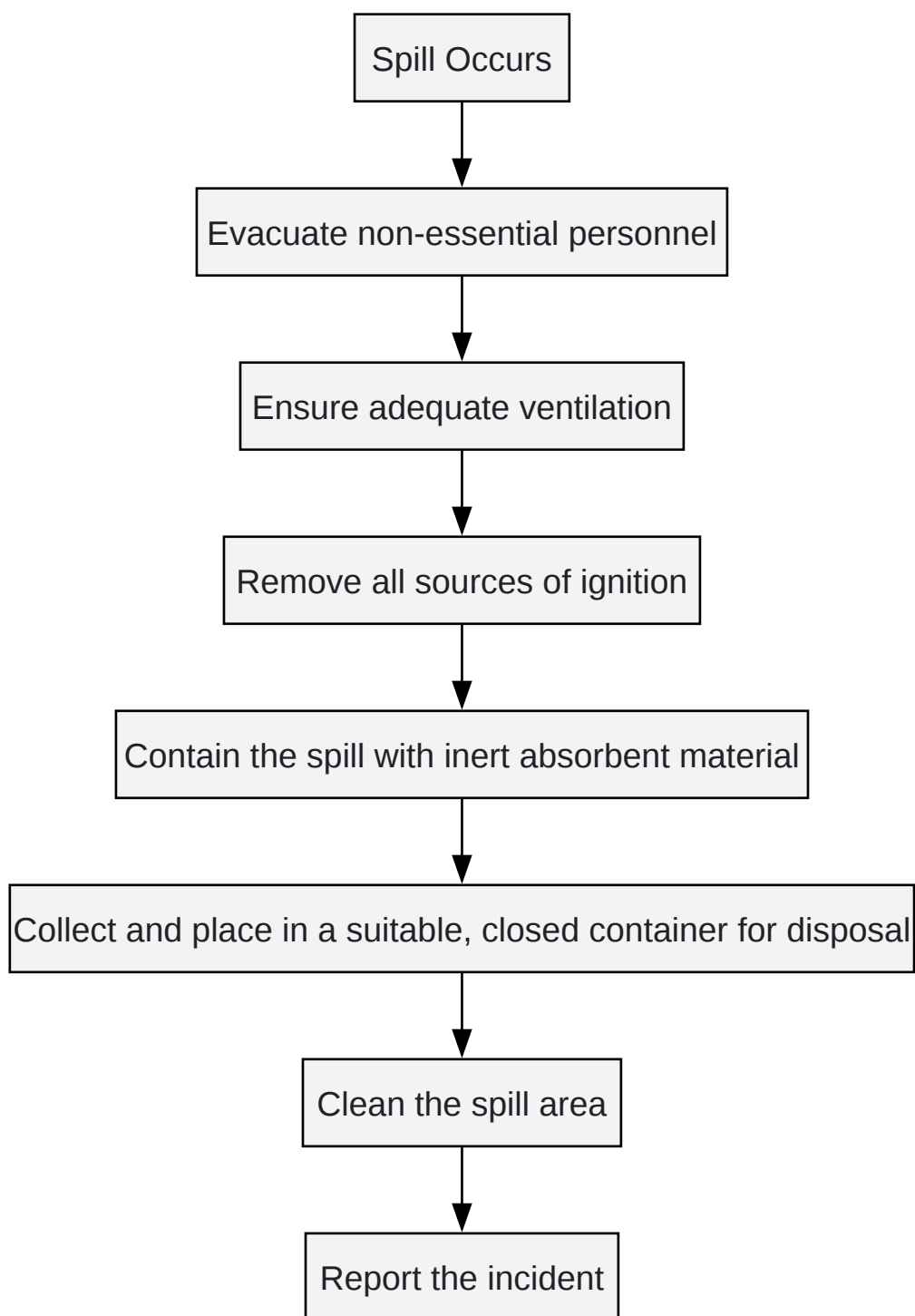
Immediate and appropriate first-aid is crucial in the event of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Take off contaminated clothing immediately.[4] Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse with pure water for at least 15 minutes.[4] Consult a physician.
Ingestion	Do NOT induce vomiting.[2] Rinse mouth with water.[4] Never give anything by mouth to an unconscious person. Call a physician immediately.[5]

Spill and Disposal Procedures

In the event of a spill or for routine disposal, the following procedures must be followed to minimize environmental contamination and ensure safety.

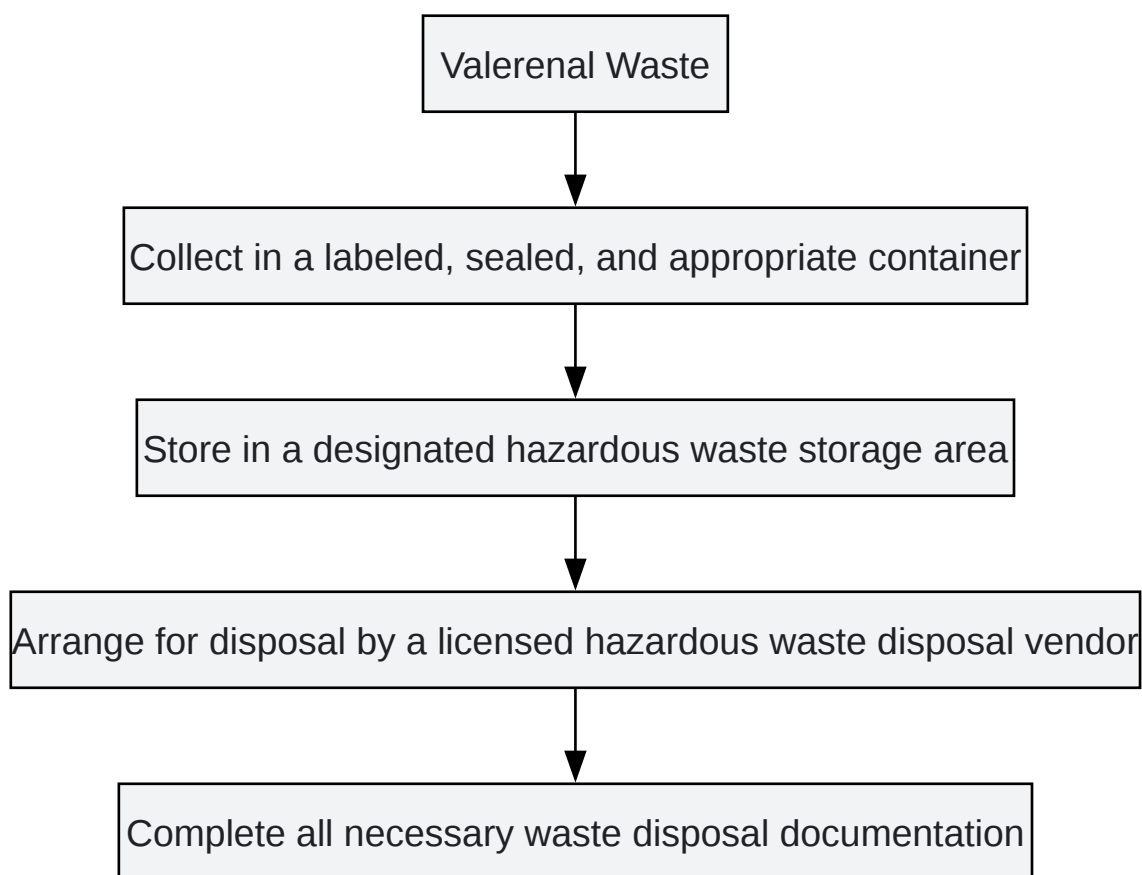
Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a Valerenal spill.

Disposal Plan



[Click to download full resolution via product page](#)

Caption: Step-by-step plan for the disposal of Valerenal waste.

Disposal Considerations:

- Product: Dispose of this material and its container to a licensed hazardous waste disposal facility. Do not allow product to enter drains.
- Contaminated packaging: Dispose of as unused product.

Discharge into the environment must be avoided.[4] Adhered or collected material should be promptly disposed of, in accordance with appropriate laws and regulations.[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. plantaanalytica.com [plantaanalytica.com]
- 2. docs.newdirectionsaromatics.com [docs.newdirectionsaromatics.com]
- 3. nhrorganicoils.com [nhrorganicoils.com]
- 4. echemi.com [echemi.com]
- 5. carlroth.com:443 [carlroth.com:443]
- To cite this document: BenchChem. [Personal protective equipment for handling Volvalerenal E]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14033956#personal-protective-equipment-for-handling-volvalerenal-e]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com